

Proper Disposal of 2'-Hydroxypropiophenone: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *2'-Hydroxypropiophenone*

Cat. No.: *B1664087*

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Ensuring the safe and compliant disposal of **2'-Hydroxypropiophenone** is a critical aspect of laboratory safety and environmental responsibility. This guide provides essential, step-by-step procedures for researchers, scientists, and drug development professionals to manage the disposal of this compound effectively. Adherence to these protocols is vital for mitigating risks and ensuring compliance with regulatory standards.

Hazard Profile and Safety Considerations

2'-Hydroxypropiophenone is classified as an irritant, affecting the skin, eyes, and respiratory system.^{[1][2]} Therefore, all handling and disposal procedures must be conducted with appropriate personal protective equipment in a well-ventilated area to prevent exposure.

Hazard Classification and Precautionary Statements

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement	Precautionary Statement Codes
Skin Irritation (Category 2)	GHS07	Warning	H315: Causes skin irritation	P264, P280, P302+P352, P332+P313, P362+P364
Eye Irritation (Category 2A)	GHS07	Warning	H319: Causes serious eye irritation	P264, P280, P305+P351+P338, P337+P313
Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory Tract Irritation	GHS07	Warning	H335: May cause respiratory irritation	P261, P271, P304+P340, P312, P403+P233, P405, P501

Data sourced from PubChem and other safety data sheets.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Personal Protective Equipment (PPE) for Disposal

Equipment	Specification
Eye Protection	Safety glasses with side-shields or chemical safety goggles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).
Skin and Body Protection	Laboratory coat.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. If ventilation is inadequate, a suitable respirator should be worn.

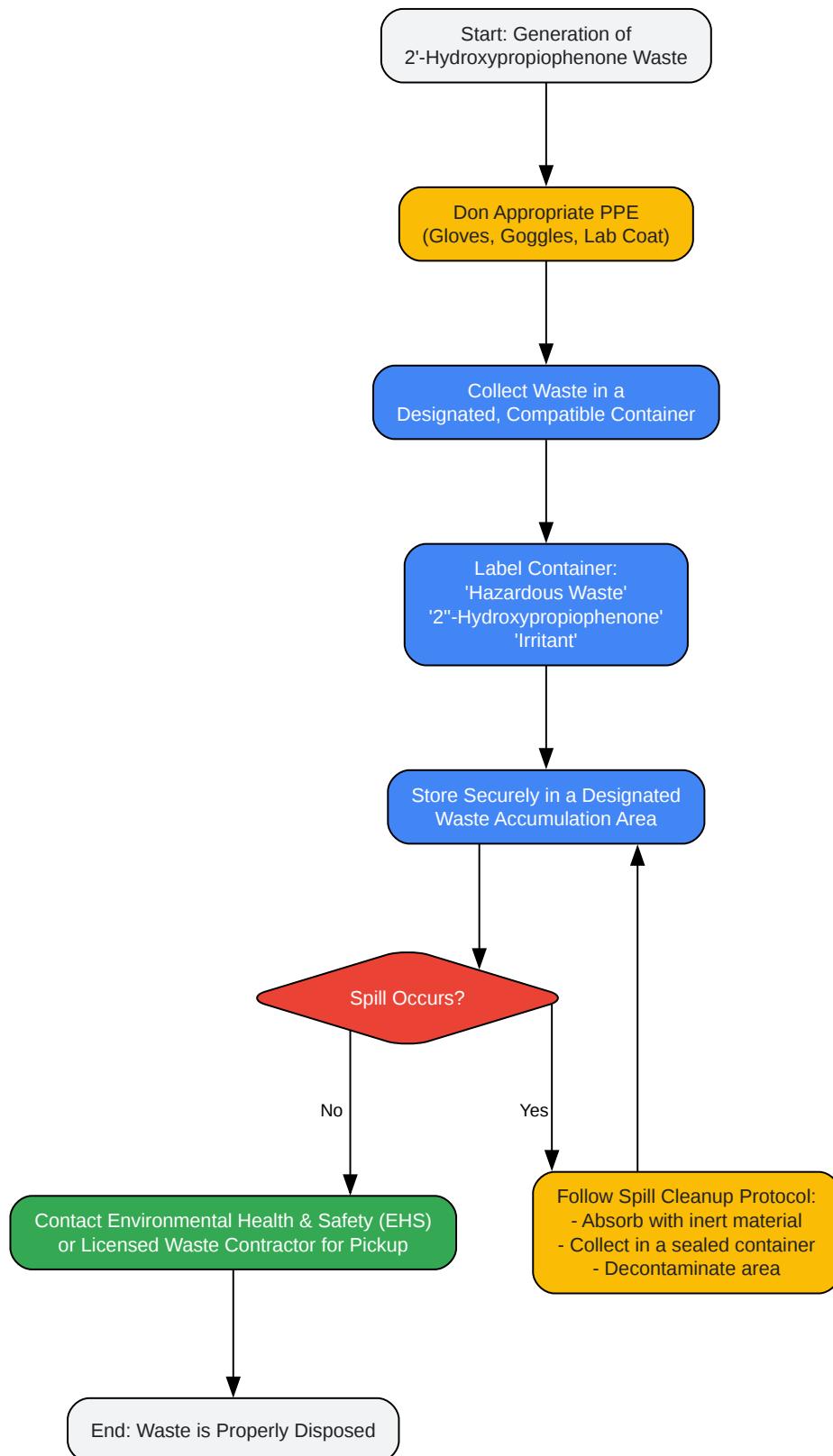
Step-by-Step Disposal Procedure

The primary and recommended method for the disposal of **2'-Hydroxypropiophenone** is to engage a licensed professional waste disposal service.^[4] Do not dispose of this chemical down the drain or in regular trash.

Waste Collection and Storage

- Segregation: Collect waste **2'-Hydroxypropiophenone** and any materials contaminated with it (e.g., pipette tips, gloves, absorbent pads) in a dedicated, properly labeled waste container. Do not mix with other chemical waste streams to avoid potentially hazardous reactions.
- Container: Use a chemically compatible container, such as a high-density polyethylene (HDPE) or glass bottle with a secure screw cap. Ensure the container is in good condition and free from leaks.
- Labeling: Clearly label the waste container with "Hazardous Waste," the full chemical name "**2'-Hydroxypropiophenone**," and the associated hazards (e.g., "Irritant").
- Storage: Store the sealed waste container in a designated, well-ventilated, and secure area, away from incompatible materials such as strong oxidizing agents.^[5]

Disposal Workflow

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Caption: Disposal workflow for 2'-Hydroxypropiophenone.

Spill and Emergency Procedures

In the event of a spill, ensure the area is well-ventilated and wear appropriate PPE.

- Containment: For small spills, absorb the material with an inert absorbent such as vermiculite, dry sand, or earth.
- Collection: Carefully sweep or scoop the absorbed material into a designated hazardous waste container.
- Decontamination: Clean the spill area thoroughly with soap and water. Collect all cleaning materials for disposal as hazardous waste.
- Large Spills: In case of a large spill, evacuate the area and contact your institution's Environmental Health and Safety (EHS) department or emergency services.

Regulatory Context

While a specific U.S. Environmental Protection Agency (EPA) hazardous waste code for **2'-Hydroxypropiophenone** is not explicitly listed, it must be managed as a hazardous waste due to its irritant properties. Waste generators are responsible for determining if a waste meets the criteria for being hazardous, either by being listed or by exhibiting hazardous characteristics (ignitability, corrosivity, reactivity, or toxicity).[6][7] Given its hazard profile, treating **2'-Hydroxypropiophenone** as a hazardous waste is the required and prudent course of action.

By adhering to these procedures, laboratory professionals can ensure the safe and compliant disposal of **2'-Hydroxypropiophenone**, protecting both personnel and the environment.

Always consult your institution's specific EHS guidelines and local regulations for any additional requirements.

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